

Application Notes & Protocols: Quantification of Iopromide in Wastewater Treatment Plant Effluents

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Compound of Interest

Compound Name: *Iopromide-d3*

Cat. No.: *B564850*

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Introduction

Iopromide is a widely used, non-ionic, iodinated X-ray contrast medium. Due to its high usage and resistance to metabolism in the human body, it is frequently excreted unchanged and enters the aquatic environment through wastewater.[1][2] Conventional wastewater treatment plants (WWTPs) often exhibit limited removal efficiency for Iopromide, leading to its presence in treated effluents and receiving surface waters.[3][4] Its persistence and potential for the formation of toxic iodinated disinfection byproducts make its quantification in WWTP effluents a critical aspect of environmental monitoring and risk assessment.[4]

This document provides detailed application notes and protocols for the quantification of Iopromide in WWTP effluents, focusing on modern analytical techniques.

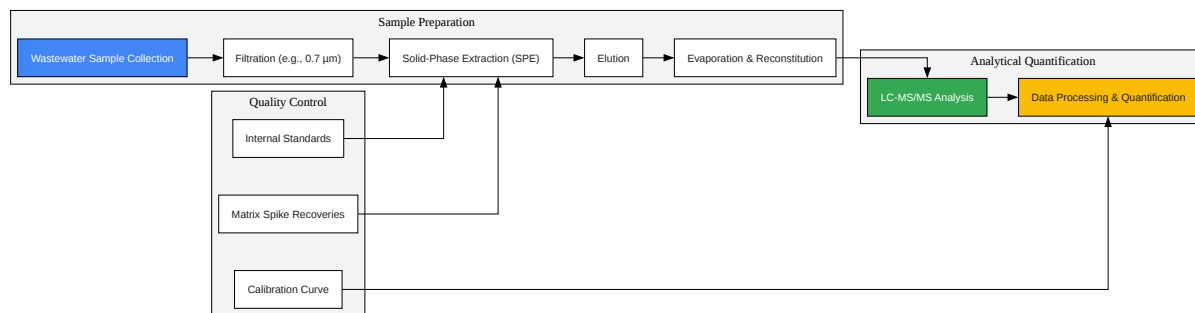
Quantitative Data Summary

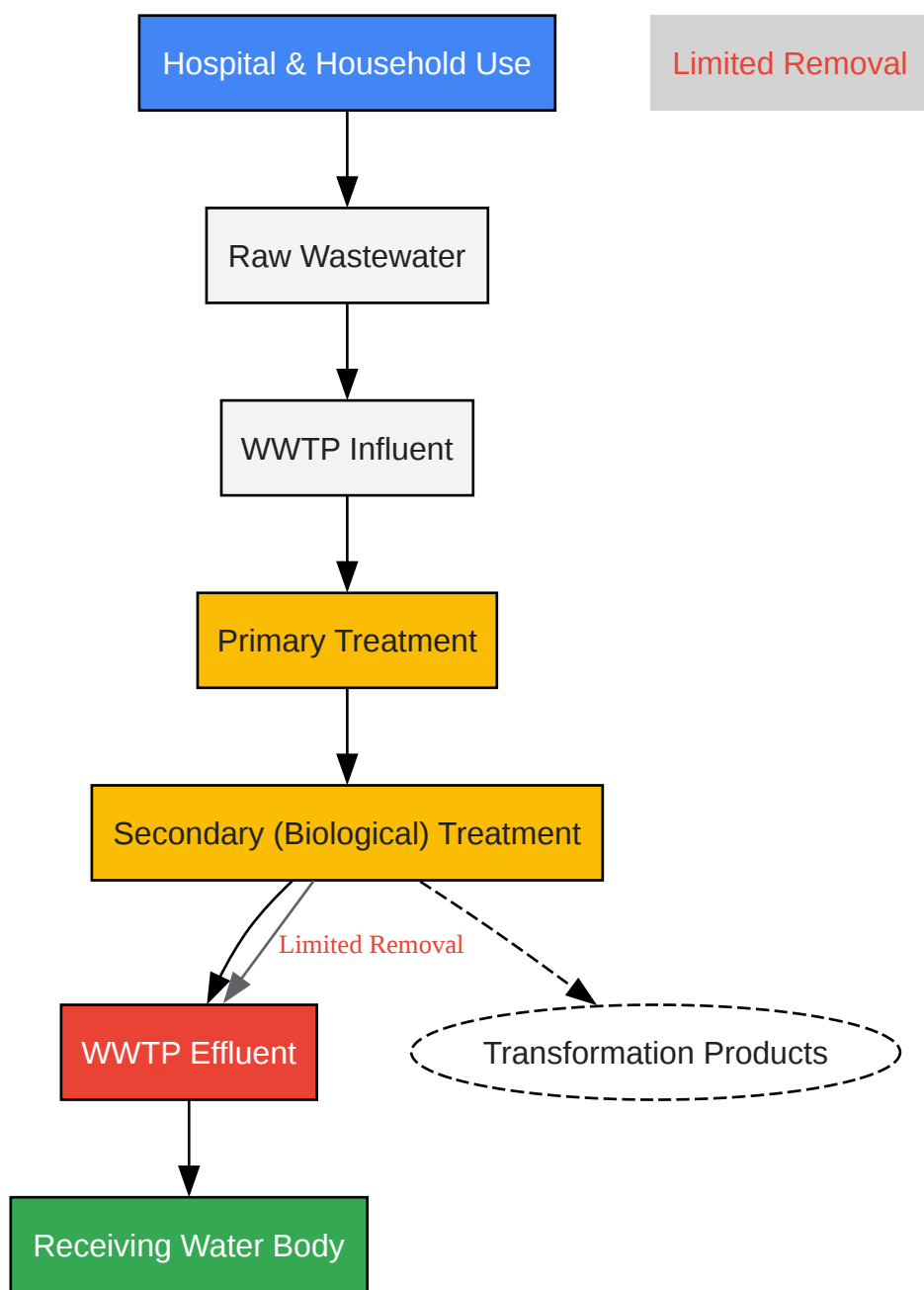
The concentration of Iopromide in WWTP effluents can vary significantly depending on the location, population served, and the prevalence of medical imaging procedures. The following table summarizes reported concentrations from various studies.

Geographic Region	WWTP Effluent Iopromide Concentration (ng/L)	Reference
Europe (Germany)	Up to 11,000	[3]
Europe (Germany)	Median: 250 - 750	[3]
Europe (Spain)	Up to 8,900	[5] [6]
North America	11 - 82	[7]
Asia and Australia	8.8 - 127	[7]
Portugal	Up to 2,810	[2]

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Iopromide in wastewater samples.





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